

Comprehensive Safety and Disposal Guide for Azetukalner (XEN1101)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Azetukalner

Cat. No.: B8217906

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for **Azetukalner**, an investigational potassium channel opener. The following procedures are designed to ensure the safety of laboratory personnel and compliance with regulatory standards.

Product Identification and Properties

Azetukalner, also known as XEN1101, is a selective and orally active Kv7.2/Kv7.3 potassium channel opener.^[1] It is currently under investigation for the treatment of focal epilepsy, major depressive disorder, and other neurological conditions.^{[2][3][4]}

Chemical and Physical Properties

Property	Value
Synonyms	XEN1101
Molecular Formula	C ₂₃ H ₂₉ FN ₂ O
Molecular Weight	368.49 g/mol
CAS Number	1009344-33-5
Appearance	Solid Powder
Purity	>98% (HPLC)
Solubility	10 mM in DMSO
Storage Temperature	Powder: -20°C (12 months), 4°C (6 months) In Solvent: -80°C (6 months), -20°C (1 month)

Data sourced from Probechem and MedchemExpress.[\[1\]](#)[\[5\]](#)

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), **Azetukalner** is classified as a hazardous substance.[\[6\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)

Precautionary Statements:

Category	Precautionary Statement
Prevention	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P362+P364: Take off contaminated clothing and wash it before reuse. [6]

Emergency First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[6]
- Skin Contact: Thoroughly rinse skin with plenty of water. Remove contaminated clothing and seek medical advice.[6]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer CPR but avoid mouth-to-mouth resuscitation.[6]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[6]

Proper Disposal Procedures for Azetukalner

As an investigational drug, the disposal of **Azetukalner** must be conducted in accordance with federal, state, and local regulations for hazardous waste, as well as any specific protocols provided by the drug sponsor. The following steps provide a general framework for the proper disposal of used and unused **Azetukalner**.

Step 1: Determine if the Waste is Hazardous

Contact your institution's Environmental Health and Safety (EHS) department to confirm if **Azetukalner** is classified as a hazardous waste under the Resource Conservation and

Recovery Act (RCRA).[1] Given its classification as a skin and eye irritant, it is likely to be managed as hazardous waste.[6]

Step 2: Segregate **Azetukalner** Waste

Properly segregate all materials contaminated with **Azetukalner**. This includes:

- Empty or partially used vials and ampules.
- Contaminated personal protective equipment (PPE) such as gloves and lab coats.
- Chemically contaminated lab supplies (e.g., pipette tips, absorbent pads).

Step 3: Packaging and Labeling

- Solid Waste: Place chemically contaminated solid waste (e.g., PPE, absorbent pads) in a designated, clearly labeled, leak-proof container lined with a plastic bag.
- Sharps: Dispose of any chemically contaminated sharps (needles, blades) in a designated, puncture-resistant sharps container.
- Liquid Waste: Collect liquid waste containing **Azetukalner** in a compatible, sealed, and clearly labeled container. Do not mix with other incompatible waste streams.
- Original Containers: Whenever possible, submit the substance for disposal in its original, labeled container.[7]

All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**Azetukalner**."

Step 4: Storage of Waste

Store all **Azetukalner** waste in a secure, designated area away from general laboratory traffic. Ensure containers are tightly sealed to prevent leaks or spills.

Step 5: Arrange for Professional Disposal

Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. An environmental professional will transport the waste to a permitted hazardous waste incineration facility.[8]

Important Considerations:

- Do not dispose of **Azetukalner** down the drain or in the regular trash.
- Maintain a detailed record of the disposal, including the date, quantity, and method of disposal.
- For clinical trials, unused investigational products may need to be returned to the study sponsor or destroyed on-site at the sponsor's request.[9]

Experimental Protocols

Specific experimental protocols for **Azetukalner** are proprietary to the manufacturer, Xenon Pharmaceuticals, and are not publicly available. Researchers should refer to the documentation provided with the compound or contact the supplier for any available handling instructions.

Mechanism of Action and Signaling Pathway

Azetukalner is a potent opener of the Kv7.2 and Kv7.3 (KCNQ2/KCNQ3) voltage-gated potassium channels.[3] These channels are crucial for regulating neuronal excitability by generating the M-current, a subthreshold potassium current that helps to stabilize the resting membrane potential and prevent repetitive firing of action potentials. By opening these channels, **Azetukalner** enhances the M-current, thereby reducing neuronal hyperexcitability, which is a key factor in the generation of epileptic seizures.

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